

Technical Guide: Spectroscopic Analysis of 1-(2-Fluorophenyl)ethylamine

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Compound of Interest

Compound Name: [1-(2-Fluorophenyl)ethyl](propan-2-yl)amine

Cat. No.: B13284115

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CAS: 68285-25-6 (S-isomer) | 74788-44-6 (Racemic) Formula:

Molecular Weight: 139.17 g/mol [\[1\]](#)

Executive Summary & Molecular Profile

1-(2-Fluorophenyl)ethylamine is a primary amine with a stereocenter at the benzylic () position. Its spectroscopic signature is defined by the interplay between the electron-withdrawing fluorine atom (ortho-substitution) and the electron-donating amine group.

Key Analytical Challenges:

- NMR: The

F nucleus causes extensive splitting in both

H and

C spectra (

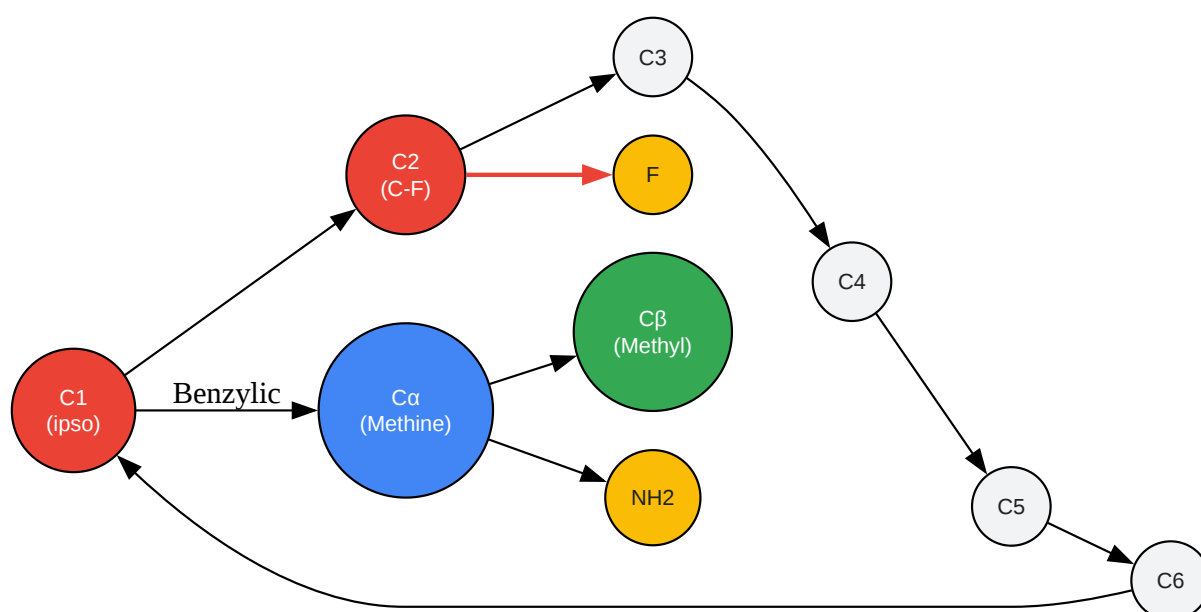
and

), which can be mistaken for impurities if not anticipated.

- Chirality: Enantiomers are indistinguishable by standard NMR/IR unless a chiral resolving agent or shift reagent is used. This guide focuses on the structural connectivity of the free base.

Molecular Visualization

The following diagram outlines the numbering scheme used throughout this guide.



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Caption: Connectivity map for 1-(2-Fluorophenyl)ethylamine. Note the Ortho-F substitution at C2.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][5][6]

NMR is the primary tool for structural validation. The presence of Fluorine-19 (

, 100% abundance) makes the carbon spectrum particularly complex due to C-F coupling.[2]

Sample Preparation

- Solvent: Chloroform-d (CDCl_3) is recommended. It minimizes exchange broadening of the amine protons compared to Methanol- d_4 (CD_3OD).
.
- Concentration: ~10-15 mg in 0.6 mL solvent.
- Reference: TMS ($\text{CH}_3\text{Si(CH}_3)_3$, 0.00 ppm) or residual solvent peak (7.26 ppm).

^1H NMR Analysis (400 MHz, CDCl_3)

The proton spectrum exhibits a characteristic aliphatic pattern and a complex aromatic region.

Position	Shift (ppm)	Multiplicity	Integral	Assignment Logic
Methyl ()	1.42	Doublet (Hz)	3H	Coupled to the single methine proton.
Amine ()	~1.6 - 2.0	Broad Singlet	2H	Variable position; disappears on shake.
Methine ()	4.45	Quartet (Hz)	1H	Deshielded by N and the aromatic ring.
Aromatic	6.95 - 7.50	Multiplets	4H	Complex due to H-H and H-F coupling.

Detailed Aromatic Assignment:

- The proton at C3 (ortho to F) and C6 (ortho to alkyl) appear distinct from C4/C5.
- H3 often appears as a triplet-like multiplet due to coupling with F and H4.
- H6 (closest to the chiral center) is typically the most deshielded aromatic proton ().

C NMR Analysis (100 MHz,)

This is the most definitive test. The Fluorine atom splits the carbon signals into doublets. The magnitude of the coupling constant (

) indicates the distance from the fluorine.

Carbon	Shift (ppm)	(Hz)	Splitting	Interpretation
(Methyl)	23.5	0	Singlet	Too far from F to couple significantly.
(Methine)	46.5	~2-3	Doublet (weak)	Through-space or 4-bond coupling.
C2 (C-F)	160.5	~245	Doublet	: Huge coupling, diagnostic of C-F bond.
C1 (Ipso)	131.0	~15	Doublet	: Geminal coupling.
C3	115.5	~22	Doublet	: Geminal coupling.
C4	128.5	~8	Doublet	: Vicinal coupling.
C5	124.2	~3	Doublet	: Long-range (often appears as singlet).
C6	127.0	~4-5	Doublet	: Vicinal coupling.

Note: Chemical shifts are approximate and may vary by ± 1 ppm depending on concentration.

F NMR

- Signal: Single peak.[3]

- Shift:

-118 to -120 ppm (referenced to

).
- Multiplicity: Appears as a small multiplet (quartet of doublets) if proton decoupling is OFF, due to coupling with H3, H4, H5, H6.

Mass Spectrometry (MS)[9][10][11]

Mass spectrometry confirms the molecular weight and provides structural evidence through fragmentation.

Method: GC-MS (Electron Impact, 70 eV) or ESI-MS.

Fragmentation Pathway (EI)

For alpha-methylbenzylamines, the dominant fragmentation is

-cleavage.

- Molecular Ion (

):

139 (Visible, usually weak to medium intensity).
- Base Peak (

):

124.
 - Mechanism: Loss of the methyl radical (

).
 - Reasoning: The resulting iminium ion is stabilized by conjugation with the aromatic ring (benzylic stabilization).

- Minor Fragment:

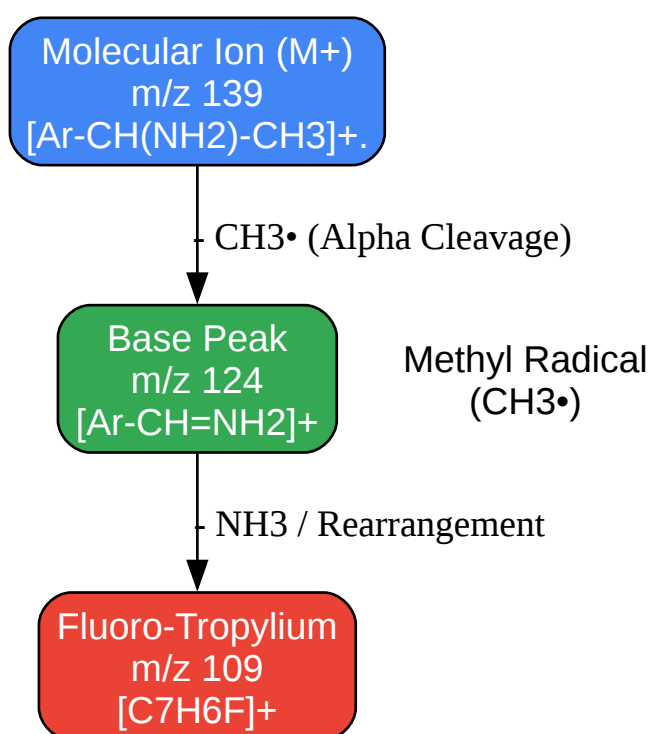
122 (Loss of

).

- Tropylium Ion Analog:

109 (Fluorotropylium,

).



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Caption: Primary EI fragmentation pathway. The formation of the resonance-stabilized iminium ion (m/z 124) is the dominant event.

Infrared (IR) Spectroscopy

IR is used primarily to confirm the presence of the amine and the fluorine substituent.

Sampling: ATR (Attenuated Total Reflectance) on neat liquid/oil.

Wavenumber ()	Assignment	Description
3350 - 3280	N-H Stretch	Weak doublet (primary amine). Often broad due to H-bonding.
2960 - 2850	C-H Stretch	Aliphatic methyl/methine stretches.
1580 - 1600	C=C Aromatic	Ring breathing modes.
1480 - 1450	C-H Bend	Methylene/Methyl scissoring.
1220 - 1250	C-F Stretch	Diagnostic. Strong, sharp band typical of aryl fluorides.
750 - 760	Ortho-Subst.	Out-of-plane (OOP) bending characteristic of 1,2-disubstitution.

Quality Control & Impurity Profiling

When analyzing synthesized or purchased batches, look for these common impurities:

- Starting Material (2-Fluoroacetophenone):
 - IR: Look for strong Carbonyl (C=O) stretch at ~1680-1690
 - .
 - NMR: Methyl singlet shifts downfield to ~2.6 ppm (acetyl group).
- Solvents:
 - Ethyl Acetate: Singlet at 2.05 ppm, Quartet at 4.12 ppm.
 - Ethanol: Triplet at 1.25 ppm, Quartet at 3.72 ppm.
- Carbonate Salts:

- Amines absorb atmospheric
- . Look for a broad peak in IR at ~1650
- (carbamate) or cloudiness in
- .

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of 1-Phenylethylamine (Analogous Fragmentation Pattern). NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. (Standard reference for C-F coupling constants and amine shifts).
- PubChem. 2-(2-fluorophenyl)ethanamine Compound Summary. National Library of Medicine. [\[Link\]](#)

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